

Personal protective equipment for handling 2,5-Dichloroisonicotinaldehyde

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Compound of Interest

Compound Name: 2,5-Dichloroisonicotinaldehyde

Cat. No.: B042135

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Safe Handling and Disposal of 2,5-Dichloroisonicotinaldehyde

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2,5-Dichloroisonicotinaldehyde**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure laboratory safety and regulatory compliance.

Chemical and Physical Properties

While the toxicological properties of **2,5-Dichloroisonicotinaldehyde** have not been fully investigated, it should be handled with care due to its chemical structure and the known hazards of similar chlorinated pyridine compounds.^[1] Data for the compound is summarized below.

Property	Value	Reference
CAS Number	176433-49-1	[1]
Molecular Formula	C ₆ H ₃ Cl ₂ NO	[1]
Molecular Weight	176.00 g/mol	[1]
Appearance	Solid (Form may vary)	
Hazards	May cause respiratory irritation.[1]	[1]
Combustion Products	Carbon oxides, Nitrogen oxides (NO _x), Hydrogen chloride gas.	

Note: Other physical properties such as melting point, boiling point, and density are not well-documented in available safety literature.

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted before beginning work. The following table outlines the minimum required PPE for handling **2,5-Dichloroisonicotinaldehyde**.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects eyes from contact with dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Gloves must be inspected prior to use.	Prevents skin contact. Use proper glove removal technique to avoid contamination. ^[1]
Body Protection	A fully-buttoned laboratory coat.	Protects against skin exposure and contamination of personal clothing.
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator. For higher-level protection (e.g., large spills, poor ventilation), use OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. ^[1]	Prevents inhalation of dust, which may cause respiratory irritation. ^[1]

Operational Plan: Handling Protocol

All handling of **2,5-Dichloroisonicotinaldehyde** must be performed in a designated area, preferably within a certified chemical fume hood, to minimize inhalation exposure. An eyewash station and safety shower must be readily accessible.

Step 1: Preparation

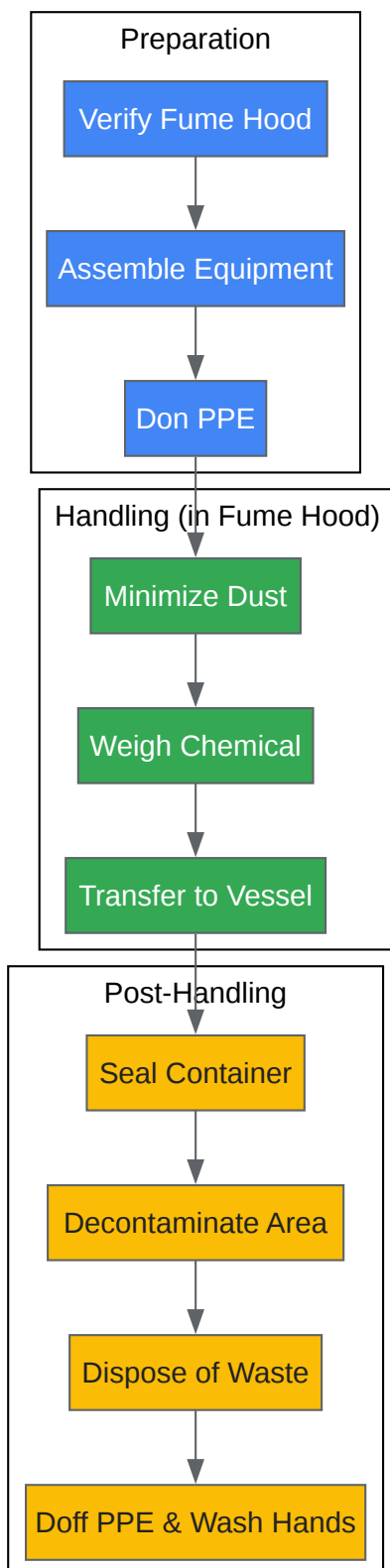
- Confirm that the chemical fume hood is functioning correctly.
- Gather all necessary equipment, including the chemical container, weighing paper, spatulas, and reaction vessels.
- Don the appropriate PPE as specified in the table above.

Step 2: Aliquoting and Handling

- Keep the container of **2,5-Dichloroisonicotinaldehyde** tightly closed when not in use.
- Handle the solid carefully to avoid the formation of dust.^[1]
- If transferring the solid, use a spatula and weigh the desired amount on weighing paper or directly into a container within the fume hood.
- Avoid all personal contact, including inhalation and contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.

Step 3: Post-Handling

- Securely close the primary container.
- Decontaminate handling equipment and the work surface.
- Properly segregate and dispose of any contaminated disposable materials (e.g., weighing paper, gloves) as hazardous waste.
- Remove PPE, avoiding self-contamination, and wash hands thoroughly with soap and water.



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Standard Operating Procedure for Chemical Handling.

Emergency and Spill Response

In the event of exposure or a spill, immediate action is critical.

First Aid Measures

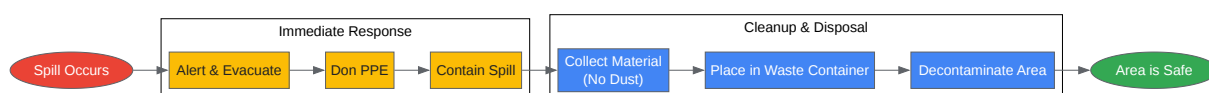
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention. [1]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately. [1]

In all cases of exposure, show the Safety Data Sheet (SDS) to the attending physician.[\[1\]](#)

Spill Cleanup Protocol

- Evacuate: Alert personnel in the immediate area and evacuate to a safe distance.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse the chemical dust.
- Protect: Don the appropriate PPE, including respiratory protection.
- Contain: Prevent the spill from spreading. Do not allow the chemical to enter drains.[\[1\]](#)

- Clean: Carefully sweep or shovel the solid material. Pick up and arrange disposal without creating dust.^[1]
- Collect: Place the spilled material and all contaminated cleaning supplies into a suitable, labeled, and closed container for disposal.
- Decontaminate: Clean the spill area thoroughly.



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Workflow for Responding to a Chemical Spill.

Disposal Plan

Proper disposal is mandatory to ensure environmental safety and regulatory compliance. **2,5-Dichloroisonicotinaldehyde** is a halogenated organic compound and must be disposed of as hazardous waste.

Step 1: Waste Classification

- Identify all waste containing **2,5-Dichloroisonicotinaldehyde** as Halogenated Organic Waste. This includes the chemical itself, any solutions, and grossly contaminated materials (e.g., pipette tips, weighing paper, absorbent pads).

Step 2: Waste Segregation and Collection

- Container: Use a dedicated, leak-proof container with a secure cap, clearly labeled for halogenated organic waste.
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name ("**2,5-Dichloroisonicotinaldehyde**"), and a clear description of its hazards (e.g., "Irritant,"

"Toxic").

- Segregation: Do not mix this waste with non-halogenated or other incompatible waste streams.

Step 3: Storage

- Store the sealed waste container in a designated satellite accumulation area. This area should be cool, dry, well-ventilated, and away from incompatible materials. The container should be kept in secondary containment.

Step 4: Final Disposal

- Arrange for a licensed professional waste disposal service to collect the hazardous waste. Disposal should occur via chemical incineration at a permitted facility.[1]
- Dispose of contaminated packaging as you would the unused product.[1]

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References

- 1. capotchem.com [capotchem.com]
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